

Application Notes and Protocols for VU6005806 in Fear Conditioning Paradigms

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Compound of Interest

Compound Name: VU6005806

Cat. No.: B15145321

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Introduction

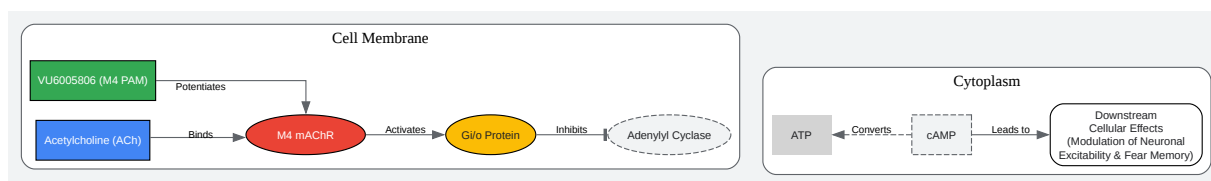
VU6005806 is a positive allosteric modulator (PAM) of the M4 muscarinic acetylcholine receptor (M4 mAChR).[1][2] M4 receptors are predominantly expressed in key brain regions implicated in cognition and neuropsychiatric disorders, including the hippocampus and striatum.[3] Emerging evidence suggests that potentiation of M4 receptor activity can influence fear memory processes, making **VU6005806** a valuable tool for investigating the role of the M4 receptor in fear conditioning paradigms and for the potential development of novel therapeutics for anxiety and trauma-related disorders.

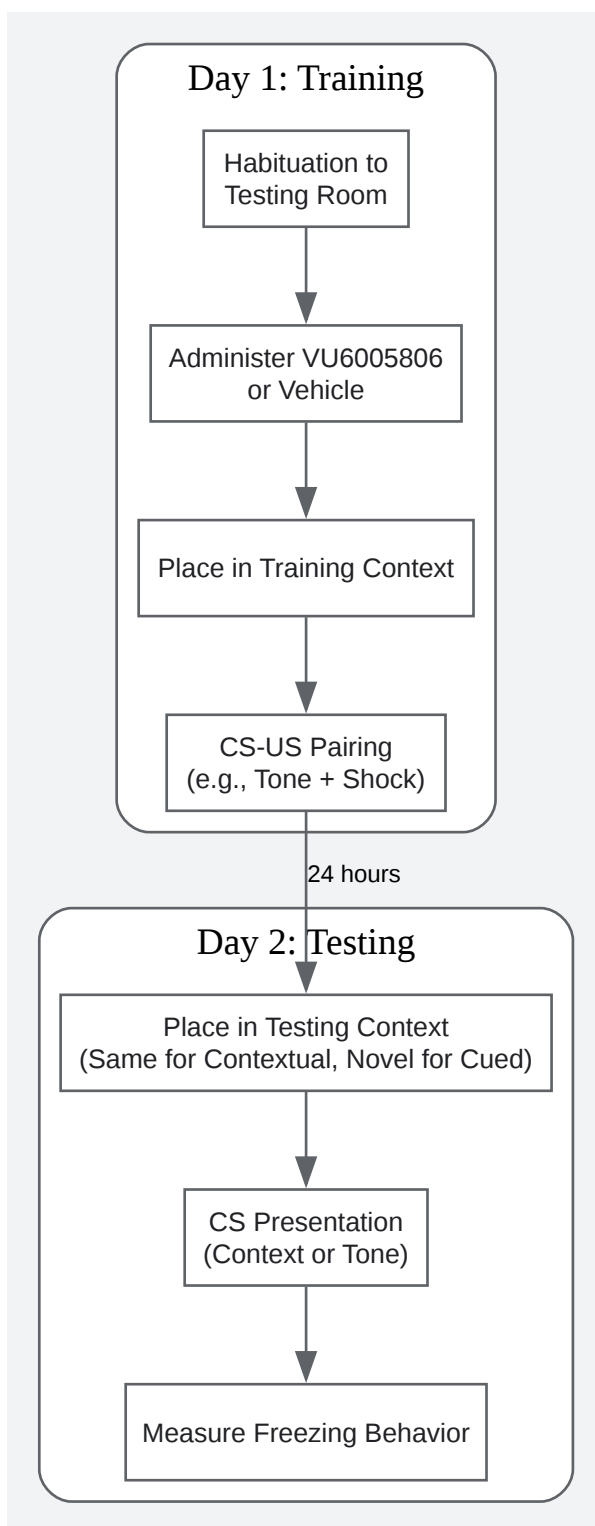
Disclaimer: To date, specific studies detailing the use of **VU6005806** in fear conditioning paradigms have not been published. The following application notes and protocols are based on the known pharmacology of M4 PAMs and data from structurally or functionally similar compounds, such as VU0467154 and VU0152100. These guidelines are intended to serve as a starting point for researchers designing experiments with **VU6005806**.

M4 Receptor Signaling in Fear Memory

The M4 muscarinic acetylcholine receptor is a G-protein coupled receptor that primarily signals through the Gi/o pathway. Upon binding of the endogenous ligand acetylcholine (ACh), which is potentiated by a PAM like **VU6005806**, the Gi/o protein is activated. This activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.

This signaling cascade ultimately modulates neuronal excitability and neurotransmitter release in brain circuits critical for fear memory formation and extinction, such as the hippocampus-amygdala pathway.[4] Studies have shown that hippocampal M4 receptor expression is associated with the strengthening of contextual fear memory.[5]





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